

Technical Guide: Fmoc-N-Me-D-Met-OH

Solubility & Handling

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Compound of Interest

Compound Name: *Fmoc-N-Me-D-Met-OH*

CAS No.: 1932384-22-9

Cat. No.: B1441348

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Executive Summary

The incorporation of **Fmoc-N-Me-D-Met-OH** (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-alpha-methyl-D-methionine) is a strategic intervention in peptide drug design. The N-methylation of the peptide backbone eliminates a hydrogen bond donor, disrupting aggregation-prone

-sheets and significantly enhancing metabolic stability against proteases. Simultaneously, the D-configuration induces specific turn structures (often

-turn type II') critical for receptor selectivity.

However, the steric bulk of the N-methyl group introduces kinetic barriers during Solid Phase Peptide Synthesis (SPPS). While solubility is generally superior to non-methylated analogs due to reduced intermolecular hydrogen bonding, the reactivity is compromised. This guide provides the physicochemical data, solubility thresholds, and validated protocols required to successfully incorporate this residue.

Physicochemical Profile: The Vital Statistics

Before handling, verify the reagent identity against these parameters to ensure lot integrity.

Parameter	Specification
Systematic Name	N-
	-Fmoc-N-
	-methyl-D-methionine
CAS Number	1932384-22-9 (Specific to D-isomer)
Molecular Formula	
Molecular Weight	385.48 g/mol
Physical State	White to off-white lyophilized powder
Storage	+2°C to +8°C (Desiccated); Stable for >2 years
Hygroscopicity	Moderate (Equilibrate to RT before opening)

“

Note on Stereochemistry: While CAS 1932384-22-9 is specific to the D-isomer, the solubility profile is physically identical to the L-isomer (Fmoc-N-Me-Met-OH, CAS 84000-12-4) in achiral solvents (DMF, NMP, DCM).

Solubility Landscape

Solvent Compatibility Matrix

The following data represents saturation limits and recommended working concentrations for SPPS.

Solvent	Solubility Rating	Saturation Limit (Approx.)	SPPS Recommendation
DMF (N,N-Dimethylformamide)	Excellent	> 0.8 M (> 300 mg/mL)	Primary Choice. Standard working conc: 0.2 M.
NMP (N-Methyl-2-pyrrolidone)	Excellent	> 0.8 M	Preferred for difficult sequences or microwave synthesis.
DCM (Dichloromethane)	Good	~ 0.4 M	Use for resin swelling; avoid as sole coupling solvent due to salt precipitation risks.
DMSO (Dimethyl sulfoxide)	High	> 1.0 M	Use only if necessary (oxidative risk to Met sulfur).
Water	Insoluble	< 0.1 mg/mL	Causes immediate precipitation.
Diethyl Ether / Hexane	Insoluble	N/A	Used for precipitation/purification.

The N-Methylation Advantage

Contrary to intuition, **Fmoc-N-Me-D-Met-OH** is often more soluble in organic solvents than its non-methylated parent (Fmoc-D-Met-OH).

- Mechanism: The N-methyl group replaces the amide proton (), removing a hydrogen bond donor. This prevents the formation of intermolecular hydrogen bond networks (aggregates) in the solid state and concentrated solution.
- Operational Benefit: You can prepare stock solutions at higher concentrations (up to 0.5 M) without fear of "gelation" often seen with hydrophobic Fmoc-amino acids.

Operational Protocols

Dissolution Workflow (Standard 0.2 M Solution)

Objective: Prepare 10 mL of 0.2 M **Fmoc-N-Me-D-Met-OH** in DMF for automated synthesizers.

- Calculate: Required mass =
.
- Weigh: Weigh 771 mg of powder into a dry scintillation vial.
- Add Solvent: Add 8.0 mL of high-purity DMF (peptide grade, amine-free).
- Vortex: Vortex vigorously for 30 seconds. The powder should dissolve rapidly.
- Adjust: Make up to the 10 mL mark with DMF.
- Filter: (Optional but recommended) Syringe filter through a 0.45 μ m PTFE filter to remove any particulate cardboard fibers from packaging.

Troubleshooting Precipitation

If the solution appears cloudy or precipitates upon standing:

- Check Water Content: DMF is hygroscopic. Water content >0.1% can cause precipitation. Use fresh, anhydrous DMF.
- Sonication: Sonicate at 35°C for 5 minutes.
- Co-solvent: If using DCM, switch to 100% DMF or NMP.

Critical Application: Coupling N-Methylated Residues

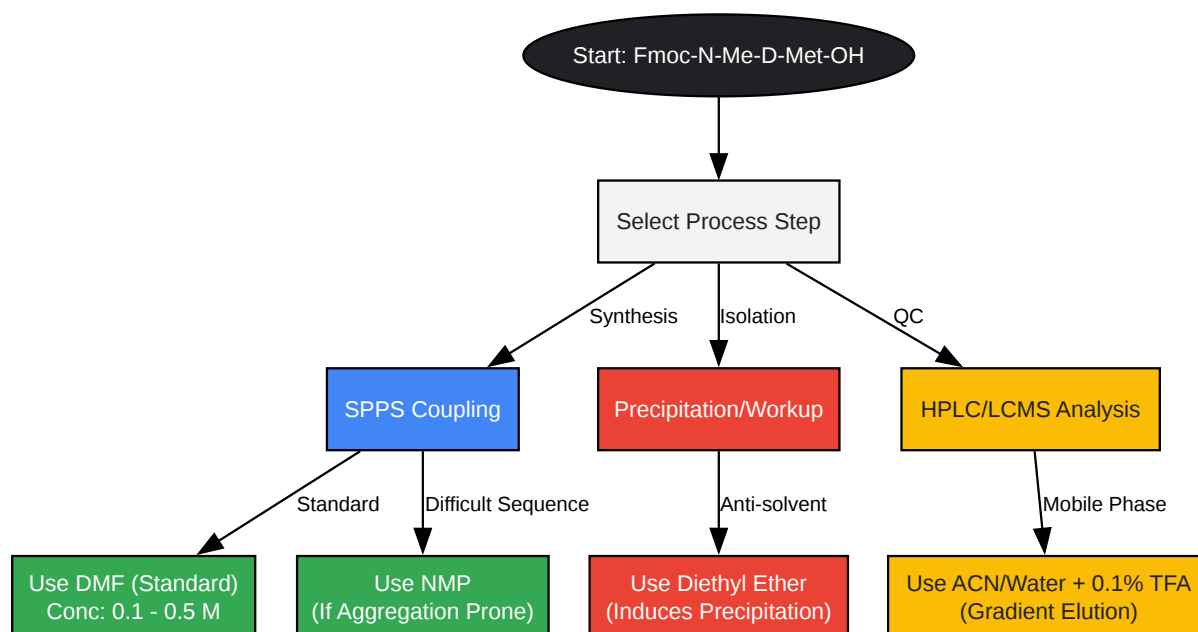
Solubility is rarely the bottleneck with **Fmoc-N-Me-D-Met-OH**; steric hindrance is. The N-methyl group blocks the nucleophilic attack on the activated carboxyl component.

Recommended Coupling Conditions

- Reagents: Use HATU or COMU (uronium/aminium salts) rather than DIC/HOBt.
- Base: DIEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine).
- Stoichiometry: 4 equiv Amino Acid : 3.8 equiv HATU : 8 equiv DIEA.
- Reaction Time: Extended coupling (2 x 1 hour) or Microwave assistance (75°C for 10 min).

Diagram 1: Solubility & Solvent Selection Logic

This decision tree guides the chemist through solvent selection based on the specific process stage.

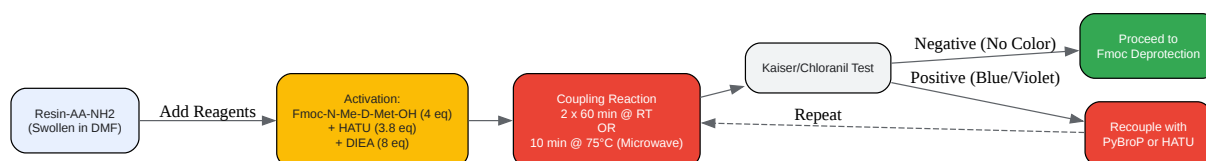


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Figure 1: Solvent selection logic for **Fmoc-N-Me-D-Met-OH** across different experimental phases.

Diagram 2: SPPS Coupling Workflow (N-Methyl Optimization)

Standard protocols often fail with N-methyl amino acids. This workflow ensures high-yield incorporation.



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Figure 2: Optimized coupling workflow for sterically hindered N-methyl amino acids.

References

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